

A Technical Guide to DL-Cysteine Hydrochloride Hydrate: Molecular Properties and Applications

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Compound of Interest		
Compound Name:	DL-cysteine hydrochloride hydrate	
Cat. No.:	B057344	Get Quote

This technical guide provides an in-depth overview of the core molecular characteristics of **DL-cysteine hydrochloride hydrate**, tailored for researchers, scientists, and professionals in drug development. This document presents key quantitative data, outlines a hypothetical experimental protocol, and includes visualizations to illustrate molecular structure and potential laboratory applications.

Core Molecular Data

DL-cysteine hydrochloride is a salt of the non-essential amino acid DL-cysteine. It is commonly available in its monohydrate form. This compound serves as a crucial component in various research and development applications, including as a precursor in chemical syntheses and as a component in cell culture media.

Below is a summary of the key molecular properties for both the monohydrate and anhydrous forms of DL-cysteine hydrochloride.



Property	DL-Cysteine Hydrochloride Monohydrate	DL-Cysteine Hydrochloride Anhydrous
Molecular Formula	$C_3H_7NO_2S\cdot HCI\cdot H_2O[1][2][3]$ or $C_3H_{10}CINO_3S[4][5][6]$	C ₃ H ₇ NO ₂ S·HCl[7][8] or C ₃ H ₈ ClNO ₂ S[9]
Molecular Weight	175.63 g/mol [1][4][10][11] or 175.64 g/mol [2][5][12]	157.62 g/mol [7][8]
Synonyms	DL-Cysteine HCl monohydrate, H-DL-Cys-OH HCl H ₂ O[4]	L-Cysteine HCl anhydrous[7]

Hypothetical Experimental Protocol: Assessing the Antioxidant Activity of DL-Cysteine Hydrochloride Hydrate

This section outlines a detailed methodology for a common in vitro assay to determine the antioxidant potential of **DL-cysteine hydrochloride hydrate**.

Objective: To quantify the free radical scavenging activity of **DL-cysteine hydrochloride hydrate** using the DPPH (2,2-diphenyl-1-picrylhydrazyl) assay.

Materials:

- · DL-cysteine hydrochloride monohydrate
- DPPH (2,2-diphenyl-1-picrylhydrazyl)
- Methanol (analytical grade)
- Ascorbic acid (positive control)
- 96-well microplate
- Spectrophotometer (plate reader)
- Standard laboratory glassware and pipettes



Procedure:

- Preparation of Stock Solutions:
 - Prepare a 1 mg/mL stock solution of DL-cysteine hydrochloride monohydrate in methanol.
 - Prepare a 1 mg/mL stock solution of ascorbic acid in methanol.
 - Prepare a 0.1 mM solution of DPPH in methanol. Keep this solution in the dark to prevent degradation.

Assay Protocol:

- Create a serial dilution of the DL-cysteine hydrochloride monohydrate stock solution to obtain concentrations ranging from 10 μg/mL to 500 μg/mL.
- \circ In a 96-well microplate, add 100 µL of each sample dilution to separate wells.
- \circ Add 100 μL of the 0.1 mM DPPH solution to each well containing the sample.
- For the positive control, repeat the serial dilution for ascorbic acid and add DPPH solution.
- \circ For the blank, mix 100 µL of methanol with 100 µL of the DPPH solution.
- Incubate the plate in the dark at room temperature for 30 minutes.

Data Collection:

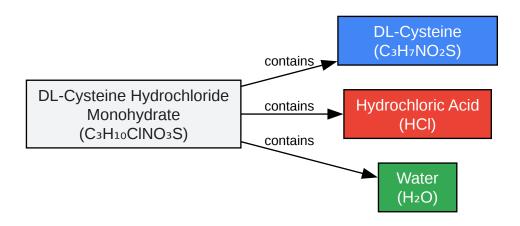
- Measure the absorbance of each well at 517 nm using a microplate spectrophotometer.
- Calculation of Scavenging Activity:
 - The percentage of DPPH radical scavenging activity is calculated using the following formula:
 - % Scavenging Activity = [(Abs_blank Abs_sample) / Abs_blank] * 100
 - Where Abs_blank is the absorbance of the DPPH solution without a sample, and
 Abs sample is the absorbance of the sample with the DPPH solution.



- Data Analysis:
 - Plot the percentage of scavenging activity against the concentration of DL-cysteine hydrochloride monohydrate to determine the IC₅₀ value (the concentration required to scavenge 50% of the DPPH radicals).

Visualizations

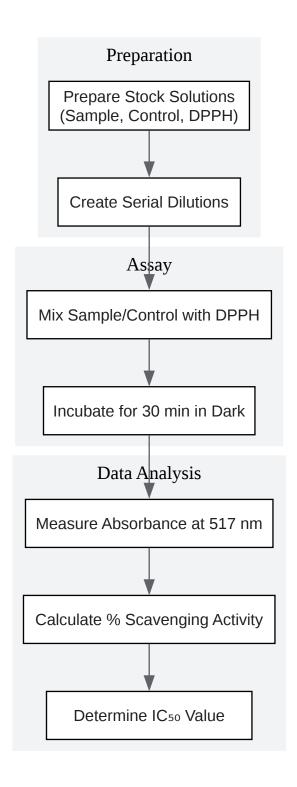
The following diagrams illustrate the molecular composition and a hypothetical experimental workflow involving **DL-cysteine hydrochloride hydrate**.



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Molecular composition of DL-Cysteine Hydrochloride Monohydrate.





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Workflow for DPPH antioxidant assay.



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